

A Comparative Guide to Analytical Methods for 5'-Carboxy Meloxicam Quantification

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Compound of Interest

Compound Name: 5'-Carboxy Meloxicam

CAS No.: 130262-93-0

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of analytical methods for the quantification of **5'-Carboxy Meloxicam**, the primary metabolite of the non-steroidal anti-inflammatory drug (NSAID) Meloxicam. Accurate and precise measurement of this metabolite is crucial for pharmacokinetic and metabolism studies. This document focuses on the key performance characteristics of linearity, accuracy, and precision, offering supporting experimental data and detailed protocols to aid in method selection and implementation.

Performance Comparison of Analytical Methods

The primary method for the quantification of **5'-Carboxy Meloxicam** in biological matrices is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which offers high sensitivity and selectivity. For comparative purposes, we also present data for a common alternative analytical technique used for the parent drug, Meloxicam, High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV), as dedicated methods for the metabolite using this technique are less common.

Parameter	LC-MS/MS for 5'-Carboxy Meloxicam	HPLC-UV for Meloxicam (Alternative Technique)
Linearity Range	2 - 100 ng/mL[1][2]	10 - 2400 ng/mL[3]
0.6103 - 625 ng/mL[4][5][6]	5 - 200 µg/mL[7]	
20 - 120 µg/mL[8]		
1 - 50 µg/mL[9]		
0.05 - 50 µg/mL[10]		
Correlation Coefficient (r ²)	> 0.995[6]	> 0.9999[3]
0.996[8]		
0.9956[10]		
Lower Limit of Quantification (LLOQ)	2 ng/mL[1][2]	10 ng/mL[3]
0.6103 ng/mL[4][5][6]	0.173 µg/mL[10]	
1.00 µg/mL[9]		
Accuracy	Intra- and Inter-day precision and accuracy within 15%[6]	Mean accuracy 98-114%[3]
Recovery 99.99-100.46%[8]		
Relative error < 0.7%[9]		
Precision (RSD%)	Intra- and Inter-day CV < 15% [6]	Intra-day 1.6-4.3%, Inter-day 2.4-7.3%[3]
RSD < 1.5%[7]		
RSD < 3.9%[9]		

Experimental Protocols

LC-MS/MS Method for 5'-Carboxy Meloxicam in Human Plasma

This protocol is based on a validated method for the simultaneous determination of Meloxicam and **5'-Carboxy Meloxicam** in human plasma.[\[1\]](#)[\[2\]](#)

a. Sample Preparation (Liquid-Liquid Extraction):

- To 200 μ L of human plasma, add 20 μ L of internal standard solution (e.g., Isoxicam).
- Add 1 mL of extraction solvent (e.g., a mixture of ethyl acetate and n-hexane).
- Vortex for 5 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 200 μ L of the mobile phase.

b. Chromatographic Conditions:

- HPLC System: Agilent 1200 series or equivalent.
- Column: XBridge™ C18, 3.5 μ m, 2.1 x 50 mm.[\[1\]](#)
- Mobile Phase: 65% methanol in 10 mM ammonium formate (pH 3.0).[\[1\]](#)
- Flow Rate: 0.2 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 40 °C.[\[4\]](#)[\[5\]](#)

c. Mass Spectrometric Conditions:

- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Detection Mode: Selected Reaction Monitoring (SRM).

- Ion Transitions: Specific precursor to product ion transitions for **5'-Carboxy Meloxicam** and the internal standard should be monitored.

HPLC-UV Method for Meloxicam in Human Plasma (Alternative Technique Example)

This protocol provides a general framework for the analysis of the parent drug, Meloxicam, which can be adapted.

a. Sample Preparation (Protein Precipitation):

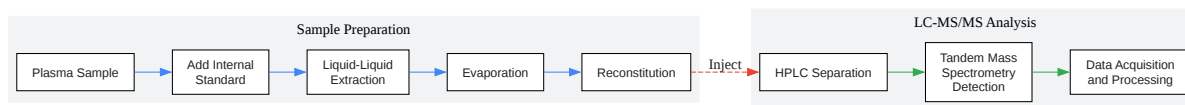
- To 500 µL of plasma, add 1 mL of acetonitrile.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness.
- Reconstitute the residue in 200 µL of the mobile phase.

b. Chromatographic Conditions:

- HPLC System: Standard HPLC with UV detector.
- Column: C18 column (e.g., 150 x 4.6 mm, 5 µm).[8]
- Mobile Phase: Acetonitrile and phosphate buffer (pH 3.4) (60:40 v/v).[8]
- Flow Rate: 1.0 mL/min.[8]
- Detection Wavelength: 355 nm.[3][7]
- Injection Volume: 20 µL.

Visualizing the Analytical Workflow

The following diagram illustrates the typical workflow for the LC-MS/MS analysis of **5'-Carboxy Meloxicam** in a biological sample.



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Caption: Workflow for LC-MS/MS analysis of **5'-Carboxy Meloxicam**.

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